

Technical Assessment & Safety Protocol: 2-Chloro-7-iodoquinoxaline

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Compound of Interest

Compound Name: 2-Chloro-7-iodoquinoxaline

CAS No.: 347162-16-7

Cat. No.: B1624851

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CAS No: 347162-16-7 Document Type: Technical Safety & Handling Guide (Derived) Target Audience: Medicinal Chemists, Process Safety Engineers, and Drug Discovery Leads[1]

Part 1: Executive Summary & Chemical Identity

2-Chloro-7-iodoquinoxaline is a bifunctional heteroaromatic scaffold widely utilized in medicinal chemistry for the synthesis of kinase inhibitors and intercalating agents.[1] Its utility lies in its orthogonal reactivity: the C-2 chlorine atom is highly susceptible to nucleophilic aromatic substitution (

), while the C-7 iodine atom serves as a prime handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).[1]

This guide provides a rigorous safety and handling protocol. Note: As a specialized research intermediate, comprehensive toxicological data (e.g., specific LD50 values) may not be established.[1] The protocols below are derived from Structure-Activity Relationships (SAR) of the quinoxaline class and analogous halogenated heterocycles.

Identification

Parameter	Detail
Chemical Name	2-Chloro-7-iodoquinoxaline
CAS Number	347162-16-7
Molecular Formula	
Molecular Weight	290.49 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water.[1][2]

Part 2: Hazard Identification & Toxicology (GHS Classification)[1]

Based on analog data from 2-Chloroquinoxaline (CAS 1448-87-9) and general halo-quinoxaline SAR.[1]

Predictive GHS Labeling

Signal Word:WARNING[3][4]

Hazard Class	Category	Hazard Statement	Mechanism/Justification
Acute Toxicity (Oral)	Cat. 4	H302: Harmful if swallowed.[1]	Nitrogenous heterocycles often exhibit moderate oral toxicity due to metabolic interference.[1]
Skin Corrosion/Irritation	Cat.[1] 2	H315: Causes skin irritation.[1]	The electrophilic C-Cl bond can alkylate skin proteins (sensitization potential).[1]
Serious Eye Damage	Cat. 2A	H319: Causes serious eye irritation.[1]	Fine dusts of halo-quinoxalines are potent lachrymators and irritants.[1]
STOT - Single Exposure	Cat. 3	H335: May cause respiratory irritation.[1]	Inhalation of dust triggers mucosal inflammation.[1]

Critical Structural Alerts

- Sensitization: The 2-chloro position is reactive toward biological nucleophiles (e.g., cysteine residues in proteins), posing a risk of allergic contact dermatitis.[1]
- Photostability: The C-I bond is photosensitive.[1] Prolonged exposure to ambient light can lead to homolytic cleavage, releasing iodine radicals and degrading the compound.[1] Store in amber vials.

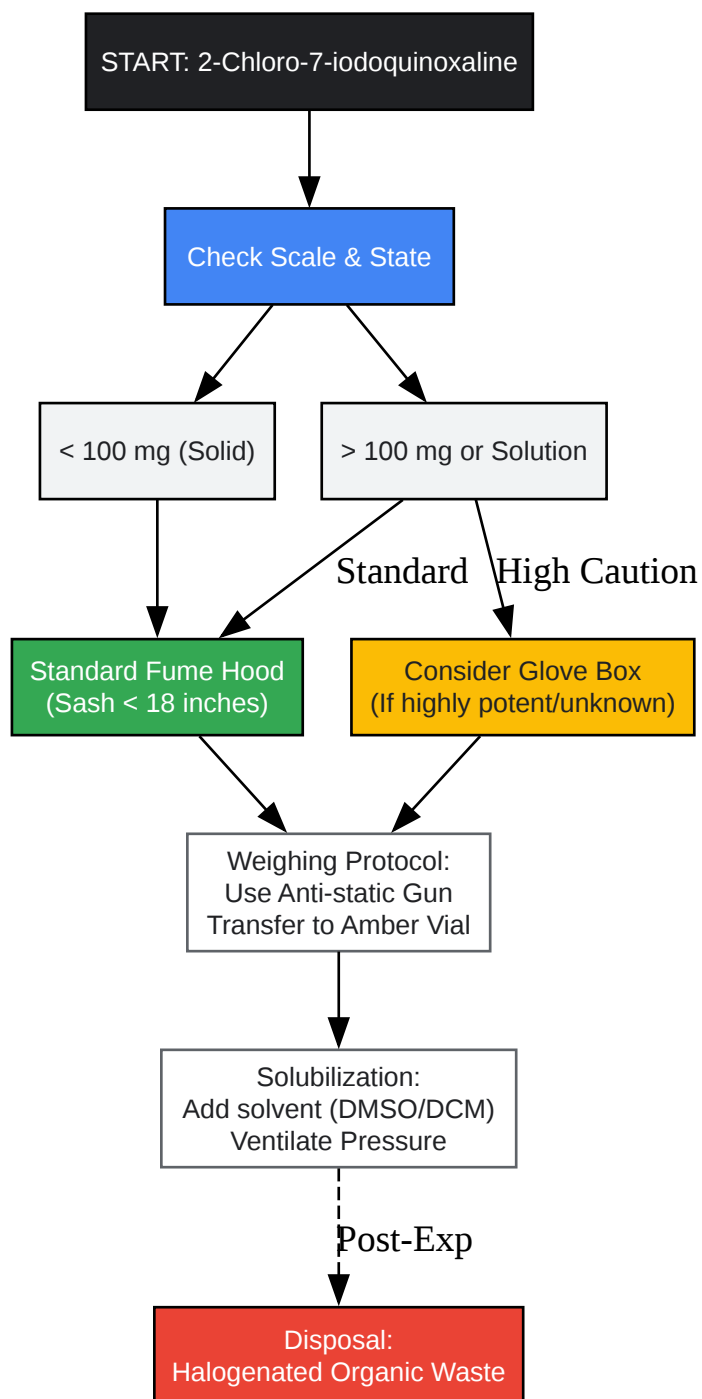
Part 3: Safe Handling & Experimental Protocol Engineering Controls & PPE[1]

- Primary Barrier: All weighing and transfer operations must occur inside a certified Chemical Fume Hood.[1]

- Respiratory: If handling >500 mg or if dust generation is likely, use a P95/P100 particulate respirator.[1]
- Gloves: Nitrile (double-gloving recommended).[1] Breakthrough time for halogenated heterocycles in DCM is often <15 mins; change gloves immediately upon splash.[1]

Workflow Visualization: Safe Handling Logic

The following diagram outlines the decision matrix for handling this compound based on scale and state.



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Figure 1: Decision matrix for the safe handling and solubilization of **2-Chloro-7-iodoquinoline**, prioritizing containment of dust and vapors.

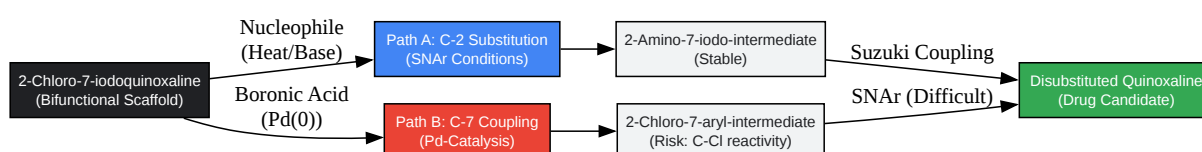
Part 4: Reactivity & Synthesis Context (Senior Scientist Insight)

Researchers utilize **2-Chloro-7-iodoquinoxaline** because it allows for sequential functionalization.[1] Understanding the reactivity difference between the Chlorine and Iodine atoms is crucial for experimental design and safety.[1]

Chemoselectivity Profile[1]

- Position 2 (Chlorine): Activated by the adjacent nitrogen atoms (electron-deficient pyrazine ring).[1] Reacts via
(Nucleophilic Aromatic Substitution) with amines, alkoxides, or thiols.[1]
 - Safety Note: Reactions with volatile amines (e.g., methylamine) can generate pressure.[1] Use pressure-rated vessels.
- Position 7 (Iodine): Less activated for
but highly reactive for Pd-catalyzed coupling.[1]
 - Experimental Tip: Perform
at C-2 before Suzuki coupling at C-7 to avoid competing oxidative addition at the C-Cl bond (though C-I is generally faster).[1]

Synthesis Logic Diagram



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Figure 2: Chemoselective synthetic pathways. Path A is generally preferred to preserve the C-I bond for subsequent versatile metal-catalyzed couplings.[1]

Part 5: Emergency Response Protocols

First Aid Measures

- Eye Contact: Immediately flush with water for 15 minutes.[1][5] Specific Note: Quinoxaline dusts can adhere to contact lenses; remove lenses immediately if possible.[1]
- Skin Contact: Wash with soap and water.[1][5] Do not use ethanol, as it may enhance transdermal absorption of the halogenated compound.[1]
- Inhalation: Move to fresh air. If wheezing occurs, administer oxygen (trained personnel only). [1]

Spill Cleanup[1]

- Evacuate the immediate area if the spill is >1 gram (dust hazard).[1]
- Dampen the spill with a wet paper towel (water/surfactant) to prevent dust aerosolization.[1]
- Collect into a sealed container labeled "Halogenated Organic Waste."
- Clean surface with 10% bleach solution to degrade potential organic residues, followed by water.[1]

References

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